

2-(4-Chlorobutyl)-1,3-dioxolane safety and handling

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Compound of Interest

Compound Name: 2-(4-Chlorobutyl)-1,3-dioxolane

Cat. No.: B038741

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An In-depth Technical Guide to the Safe Handling of **2-(4-Chlorobutyl)-1,3-dioxolane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-(4-Chlorobutyl)-1,3-dioxolane** (CAS No. 118336-86-0), a chemical intermediate used in various synthetic applications. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Physicochemical and Toxicological Data

A summary of the key physicochemical and toxicological properties of **2-(4-Chlorobutyl)-1,3-dioxolane** is presented below. This data is essential for a comprehensive risk assessment prior to handling the substance.

Table 1: Physicochemical Properties of 2-(4-Chlorobutyl)-1,3-dioxolane

Property	Value	Reference
CAS Number	118336-86-0	[1][2][3]
Molecular Formula	C ₇ H ₁₃ ClO ₂	[1][2][3]
Molecular Weight	164.63 g/mol	[1][2][3]
Appearance	Colorless to light yellow liquid	[3]
Boiling Point	56-58 °C @ 0.1 mmHg93-94 °C @ 12 mmHg	[1][2][3]
Density	1.109 g/mL at 20 °C	[1][2][3]
Refractive Index	n ₂₀ /D 1.457	[1][2]
Flash Point	85.0 °C (185.0 °F) - closed cup	[1][2]
Storage Temperature	2-8°C under inert gas	[3]

Table 2: Hazard Identification and Classification

Hazard Classification	Details	Reference
GHS Pictogram	GHS06 (Skull and crossbones)	[1][2]
Signal Word	Danger	[1][2][3]
Hazard Statements	H301: Toxic if swallowed	[1][2][3]
Precautionary Statements	P264, P270, P301 + P310, P405, P501	[1][2]
Hazard Class	Acute Toxicity, Oral (Category 3)	[1][2]
Storage Class Code	6.1C: Combustible, acute toxic Cat. 3	[1][2]

Experimental Protocols: Safe Handling and Use

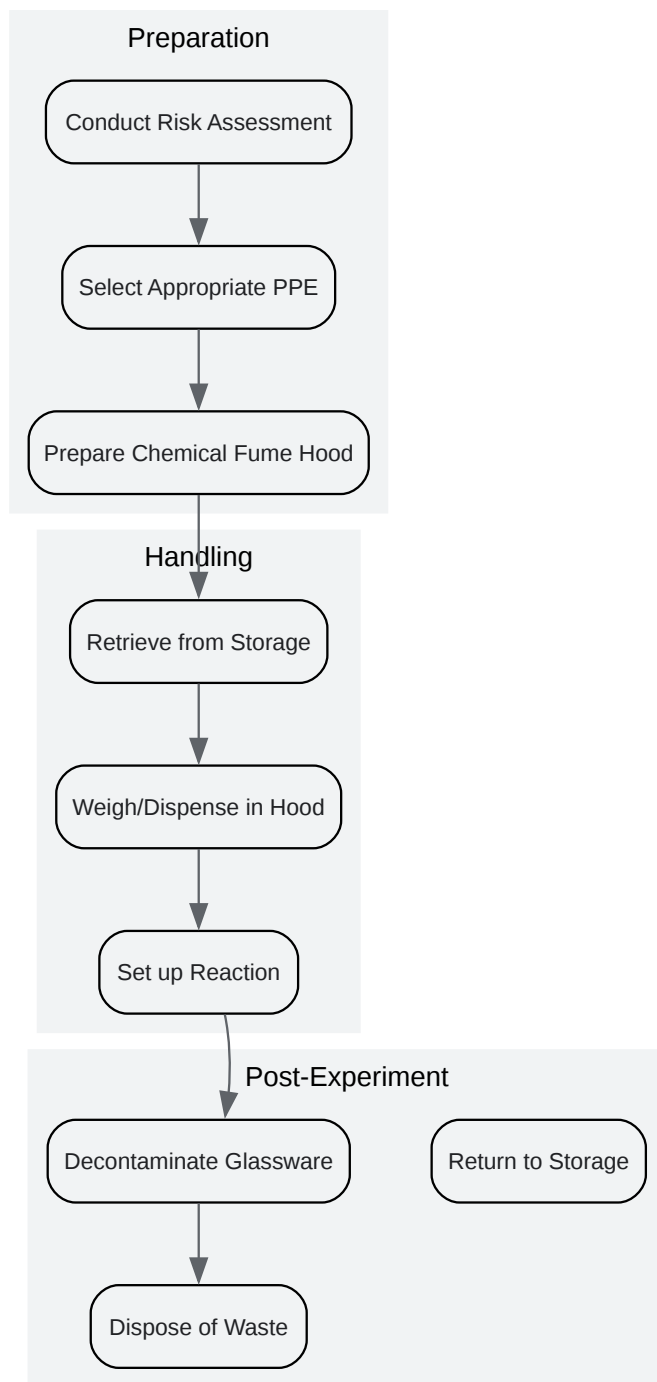
The following protocols are designed to minimize risk during the handling and use of **2-(4-Chlorobutyl)-1,3-dioxolane** in a laboratory setting. These are general guidelines and should

be adapted to specific experimental conditions in consultation with a qualified safety professional.

General Laboratory Workflow

This workflow outlines the essential steps for safely handling **2-(4-Chlorobutyl)-1,3-dioxolane** from receipt to disposal.

General Laboratory Workflow for 2-(4-Chlorobutyl)-1,3-dioxolane



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Caption: A typical workflow for handling **2-(4-Chlorobutyl)-1,3-dioxolane**.

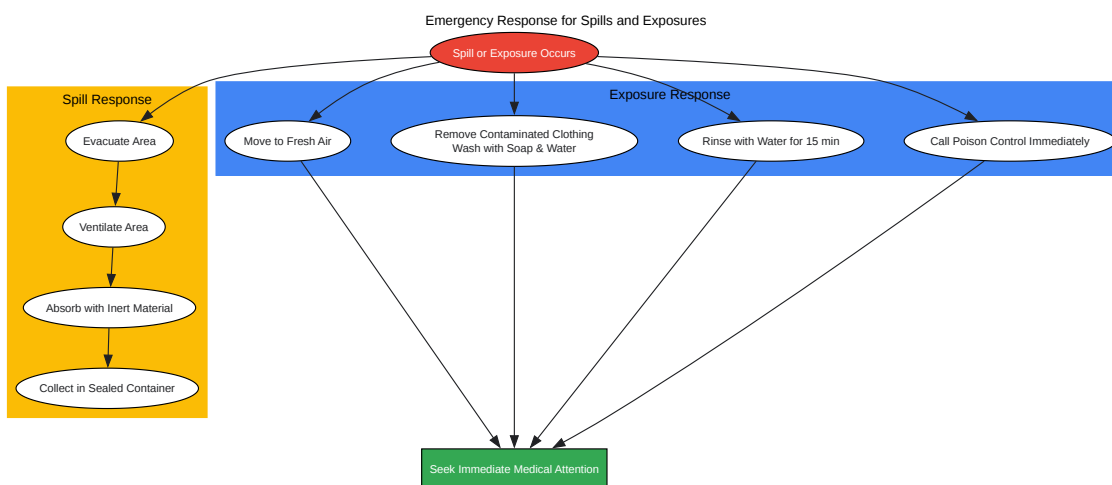
Detailed Methodologies

- Engineering Controls: All work with **2-(4-Chlorobutyl)-1,3-dioxolane** must be conducted in a properly functioning chemical fume hood. Use explosion-proof electrical, ventilating, and lighting equipment.^[4] Ensure that eyewash stations and safety showers are readily accessible.^[4]
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Wear chemical safety goggles and a face shield.^{[1][2][5]}
 - Hand Protection: Chemical-resistant gloves such as neoprene, butyl rubber, or Viton are recommended. Inspect gloves for integrity before each use.^[6]
 - Skin and Body Protection: Wear a flame-retardant laboratory coat.
 - Respiratory Protection: If there is a risk of inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.^[2]
- Handling Procedures:
 - Avoid contact with skin, eyes, and clothing.^[4]
 - Do not inhale vapors or mists.
 - Keep away from heat, sparks, and open flames.^[4]
 - Use non-sparking tools and take precautionary measures against static discharge.^{[4][7]}
 - Ground and bond containers when transferring material.^[4]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.^[3] The recommended storage temperature is 2-8°C under an inert atmosphere (e.g., nitrogen or argon).^[3] Store in a locked cabinet or other secure area.^[3]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. This material should be treated as hazardous waste.

Emergency Procedures

Prompt and appropriate action is crucial in the event of an emergency involving **2-(4-Chlorobutyl)-1,3-dioxolane**.

Emergency Response Workflow



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Caption: Workflow for responding to spills or personnel exposure.

First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[5]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[4]
- Ingestion: Toxic if swallowed. Immediately call a poison control center or doctor. Do not induce vomiting.[3][6]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards: The substance is combustible. Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[4][8] Hazardous decomposition products include carbon monoxide, carbon dioxide, and hydrogen chloride gas. Containers may explode when heated.[8]
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[4][6]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel from the area. Do not breathe vapors and avoid contact with the substance. Ensure adequate ventilation and eliminate all ignition sources.
- Environmental Precautions: Prevent the material from entering drains or waterways.

- Containment and Cleanup: Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite).[4][7] Collect the absorbed material using spark-proof tools and place it in a sealed container for disposal as hazardous waste.[4][7]

Stability and Reactivity

- Reactivity: May form explosive peroxides upon exposure to air.[8][9]
- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, sparks, and other ignition sources.[9] Exposure to moist air or water.[4]
- Incompatible Materials: Strong oxidizing agents and strong acids.[4][8]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, and hydrogen chloride gas.

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